

Technical Analysis & Comparative Guide: 2,2-Dimethylcyclopropanecarboxylic Acid (DMCCA)

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Compound of Interest

	2,2-
Compound Name:	Dimethylcyclopropanecarboxylic acid
CAS No.:	931-26-0
Cat. No.:	B1296168

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Executive Summary

2,2-Dimethylcyclopropanecarboxylic acid (DMCCA) is a critical chiral building block, most notably serving as the structural core for Cilastatin (a renal dehydropeptidase inhibitor co-administered with Imipenem) and various pyrethroid insecticides.

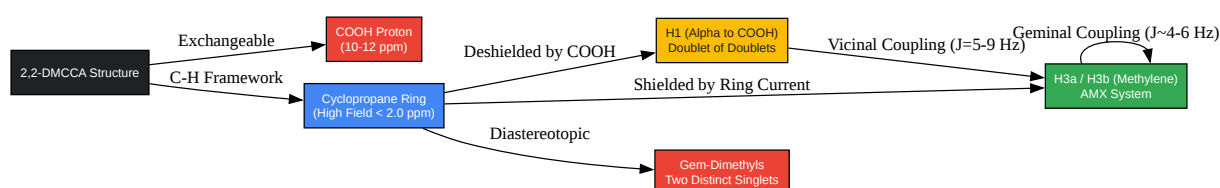
Unlike standard aliphatic acids, DMCCA presents a unique NMR challenge due to the cyclopropane magnetic anisotropy and the gem-dimethyl steric lock. This guide provides a definitive spectral analysis, distinguishing DMCCA from its unsubstituted analogs and ester precursors. We focus on the diagnostic utility of the diastereotopic methyl groups and the high-field cyclopropyl protons.

Structural Logic & Assignment Strategy

Before analyzing the spectra, one must understand the symmetry—or lack thereof. While the molecule appears simple, the C1 chiral center (in the racemic mixture) renders the two methyl groups at C2 and the two protons at C3 diastereotopic.

Visualization: NMR Assignment Workflow

The following diagram outlines the logic path for assigning the ^1H NMR signals of DMCCA.



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Figure 1: Logic flow for assigning proton environments in DMCCA based on electronic effects and coupling patterns.

^1H NMR Spectral Analysis

The "Upfield" Shift (Cyclopropane Anisotropy)

Cyclopropane protons typically resonate at unusually high fields (0.2 – 1.0 ppm) due to the induced ring current, which shields the protons located above/below the ring plane. In DMCCA, the electron-withdrawing carboxylic acid shifts H1 downfield, but the H3 protons remain shielded.

Detailed Assignment Table (CDCl_3 , 400 MHz)

Proton Label	Chemical Shift (δ ppm)	Multiplicity	Integration	Coupling Constants ()	Structural Insight
COOH	11.0 – 12.5	Broad Singlet	1H	N/A	Highly dependent on concentration and solvent (H-bonding).
H1	1.40 – 1.55	dd (Doublet of Doublets)	1H	Hz Hz	Deshielded by the alpha-carbonyl. Couples to H3a and H3b.
Me (A)	1.28 – 1.32	Singlet	3H	N/A	Methyl cis to COOH (Steric compression often causes downfield shift).
Me (B)	1.15 – 1.18	Singlet	3H	N/A	Methyl trans to COOH.
H3 (A)	1.10 – 1.20	dd (or m)	1H	Hz Hz	Proton cis to COOH. Overlaps frequently with methyls.
H3 (B)	0.80 – 0.95	dd	1H	Hz Hz	Proton trans to COOH. Most shielded proton.

Critical Analysis of Coupling

The coupling pattern of the ring protons is an AMX system.

- Geminal Coupling (

): In cyclopropanes, geminal coupling is characteristically small (~4-5 Hz), unlike the 12-15 Hz seen in open chains.

- Vicinal Coupling (

): The cis coupling (

Hz) is generally larger than the trans coupling (

Hz), following the Karplus relationship for the rigid ring geometry.

¹³C NMR Spectral Analysis

The ¹³C spectrum is the definitive method for confirming the quaternary carbon (C2), which disappears in DEPT-135 experiments.

Peak Assignments (CDCl₃, 100 MHz)

Carbon Label	Shift (δ ppm)	Type (DEPT-135)	Notes
C=O	178.0 – 180.0	Quaternary	Typical aliphatic carboxylic acid.
C1	28.0 – 30.0	CH (Up)	Alpha-carbon.
C2	20.0 – 22.0	Quaternary (Absent)	The gem-dimethyl bearing carbon.
C3	18.0 – 20.0	CH ₂ (Down)	Ring methylene.
Me (A/B)	22.0 – 26.0	CH ₃ (Up)	Two distinct peaks due to diastereotopic environment.

Note: The C2 and C3 signals often appear very close. A DEPT-135 or APT experiment is required to distinguish the quaternary C2 (absent/positive) from the methylene C3 (inverted/negative).

Comparative Performance: DMCCA vs. Alternatives

To validate the synthesis of DMCCA, one must distinguish it from its precursor (Ester) and the unsubstituted analog (often used as a standard for "cyclopropane" characteristics).

Comparative Data Table

Feature	2,2-DMCCA (Target)	Ethyl Ester (Precursor)	Cyclopropanecarboxylic Acid (Unsubstituted)
Methyl Signals	Two Singlets (1.1, 1.3 ppm)	Two Singlets + Triplet (Ethyl)	None
H1 Multiplicity	dd (Couples to 2 protons)	dd	tt (Couples to 4 protons)
COOH Proton	~12 ppm (Visible)	Absent	~12 ppm (Visible)
C=O ^{[1][2]} Shift	~179 ppm	~174 ppm (Upfield shift)	~180 ppm
Symmetry	Asymmetric (Diastereotopic Me)	Asymmetric	Symmetric Plane (C1-COOH)

Visualizing the Difference

- DMCCA: Look for the "Methyl Doublet of Singlets" (two tall peaks) and the simplified coupling at H1.
- Unsubstituted Acid: H1 is a multiplet (tt) because it couples to four vicinal protons (two on C2, two on C3). The absence of methyl singlets is the primary diagnostic.

Experimental Protocols

Synthesis (Diazoacetate Route)

Note: This protocol involves hazardous reagents (diazo compounds). Perform in a fume hood.

- Reagents: Isobutylene (gas), Ethyl Diazoacetate (EDA), Copper bronze (catalyst).

- Carbene Insertion:
 - Saturate dry toluene with isobutylene at 0°C.
 - Add Copper bronze (5 mol%).
 - Add EDA dropwise over 4 hours (slow addition prevents dimerization of EDA).
 - Maintain temperature at 0-5°C.
- Hydrolysis:
 - Evaporate solvent to yield the Ethyl Ester.
 - Reflux with 10% NaOH/EtOH for 3 hours.
 - Acidify with HCl to pH 2.
 - Extract with Dichloromethane (DCM).
- Purification: Recrystallize from Hexane/Ethyl Acetate.

NMR Sample Preparation

To ensure high-resolution spectra with minimal line broadening:

- Solvent: Use CDCl_3 (99.8% D) with 0.03% TMS.
- Concentration: Dissolve ~10 mg of DMCCA in 0.6 mL solvent.
 - Tip: For ^{13}C , increase concentration to ~30-50 mg.
- Filtration: Filter through a cotton plug in a glass pipette to remove suspended solids (crucial for good shimming).
- Acquisition:
 - ^1H : 16 scans, 1s relaxation delay.

- ¹³C: 512 scans, 2s relaxation delay (COOH carbons relax slowly).

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